

# Commercial Suppliers of (R)-Propranolol-d7 for Research: A Technical Guide

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## Compound of Interest

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This technical guide provides an overview of commercial suppliers of **(R)-Propranolol-d7**, a critical reagent for research and development, particularly in the field of pharmacokinetics. **(R)-Propranolol-d7** is the deuterated form of (R)-Propranolol and is commonly used as an internal standard for the quantification of propranolol in biological samples using analytical techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS).<sup>[1][2]</sup> The use of a stable isotope-labeled internal standard like **(R)-Propranolol-d7** is crucial for correcting variations during sample preparation and analysis, thereby ensuring high accuracy and precision.

## Commercial Supplier and Product Information

A variety of chemical suppliers offer **(R)-Propranolol-d7** and its related compounds for research purposes. The table below summarizes key information from several prominent suppliers to facilitate comparison. Please note that catalog numbers, specifications, and availability are subject to change, and it is recommended to consult the supplier's website for the most current information.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Notes
Daicel Pharma Standards	(R)-Propranolol-D7	1346747-60-1	C <sub>16</sub> H <sub>14</sub> D <sub>7</sub> NO <sub>2</sub>	266.39	Also offers (S)-Propranolol-D7 and other related compounds. <a href="#">[3]</a>
Simson Pharma Limited	(R)-Propranolol-D7 Hydrochloride	1346617-25-1	C <sub>16</sub> H <sub>14</sub> D <sub>7</sub> NO <sub>2</sub> .HCl	302.85	Accompanied by a Certificate of Analysis.
Cayman Chemical	(±)-Propranolol-d <sub>7</sub>	344298-99-3	C <sub>16</sub> H <sub>14</sub> D <sub>7</sub> NO <sub>2</sub>	266.4	Intended for use as an internal standard for GC- or LC-MS; ≥99% deuterated forms (d <sub>1</sub> -d <sub>7</sub> ). <a href="#">[2]</a>
LGC Standards	(R)-Propranolol-d <sub>7</sub> Hydrochloride	1346617-25-1	C <sub>16</sub> H <sub>15</sub> D <sub>7</sub> CIN <sub>2</sub> O <sub>2</sub>	302.85	Also offers Propranolol D7 (ring D7) as a certified reference material. <a href="#">[4]</a> <a href="#">[5]</a>

Cerilliant (Sigma-Aldrich)	(±)- Propranolol-D7 (ring-D7) solution	344298-99-3	C <sub>16</sub> H <sub>14</sub> D <sub>7</sub> NO <sub>2</sub>	266.39	Certified reference material, 100 µg/mL in methanol with 5% 1 M HCl.
MedChemExpress	(R)- Propranolol-d7	Not specified	Not specified	Not specified	Stable isotope-labeled (R)- Propranolol. [6]
Pharmaffiliates	(R)- Propranolol-d7 Hydrochloride	1346617-25-1	C <sub>16</sub> H <sub>15</sub> D <sub>7</sub> CIN <sub>2</sub> O <sub>2</sub>	302.85	Also offers other deuterated propranolol compounds. [7]

## Experimental Protocols

The primary application of **(R)-Propranolol-d7** is as an internal standard in bioanalytical methods to quantify propranolol concentrations in biological matrices like plasma. Below is a generalized experimental protocol for the analysis of propranolol in plasma using LC-MS/MS with **(R)-Propranolol-d7** as an internal standard. This protocol is a composite based on common practices and should be optimized for specific laboratory conditions and instrumentation.

**Objective: To determine the concentration of propranolol in plasma samples using a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method with (R)-Propranolol-d7 as an internal standard.**

**Materials:**

- Blank plasma
- Propranolol standard
- **(R)-Propranolol-d7** (internal standard)
- Acetonitrile (ACN), HPLC grade
- Formic acid, LC-MS grade
- Water, LC-MS grade
- Microcentrifuge tubes
- Autosampler vials

## Methodology:

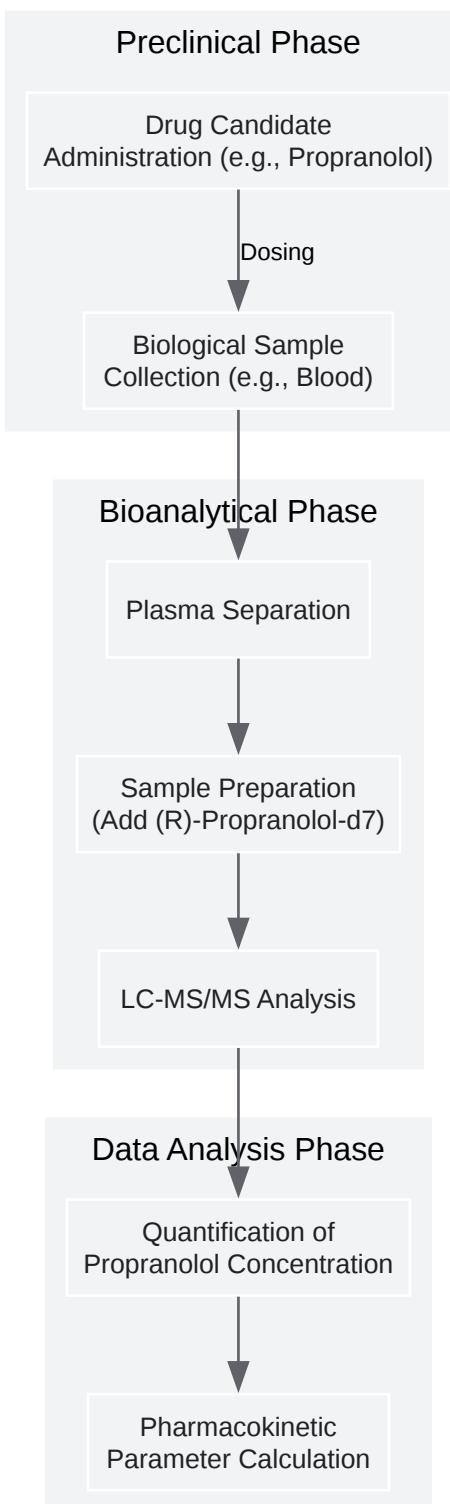
- Preparation of Stock and Working Solutions:
  - Prepare a stock solution of propranolol in a suitable solvent (e.g., methanol or ACN).
  - Prepare a stock solution of **(R)-Propranolol-d7** in the same solvent.
  - From the stock solutions, prepare a series of working standard solutions of propranolol for the calibration curve and quality control (QC) samples by serial dilution.
  - Prepare a working solution of the internal standard, **(R)-Propranolol-d7**.
- Sample Preparation (Protein Precipitation):
  - To a microcentrifuge tube containing a plasma sample (e.g., 100 µL), add the internal standard working solution.
  - Add cold acetonitrile (typically 3 times the plasma volume) to precipitate plasma proteins.
  - Vortex the mixture thoroughly.
  - Centrifuge the tubes to pellet the precipitated proteins.

- Transfer the supernatant to a clean tube or an autosampler vial for analysis.
- LC-MS/MS Analysis:
  - Liquid Chromatography (LC):
    - Column: A suitable C18 reversed-phase column.
    - Mobile Phase: A gradient of mobile phase A (e.g., water with 0.1% formic acid) and mobile phase B (e.g., acetonitrile with 0.1% formic acid).
    - Flow Rate: A typical flow rate for analytical LC.
    - Injection Volume: A small volume of the prepared sample supernatant (e.g., 5-10 µL).
  - Tandem Mass Spectrometry (MS/MS):
    - Ionization Mode: Positive electrospray ionization (ESI+).
    - Detection Mode: Multiple Reaction Monitoring (MRM).
    - MRM Transitions: Monitor for the specific precursor-to-product ion transitions for both propranolol and **(R)-Propranolol-d7**.
- Data Analysis:
  - Construct a calibration curve by plotting the peak area ratio of propranolol to the internal standard (**(R)-Propranolol-d7**) against the known concentrations of the calibration standards.
  - Determine the concentration of propranolol in the unknown plasma samples by interpolating their peak area ratios from the calibration curve.

## Visualizations

### Workflow for a Pharmacokinetic Study

The following diagram illustrates a typical workflow for a preclinical pharmacokinetic study where **(R)-Propranolol-d7** would be used as an internal standard for sample analysis.

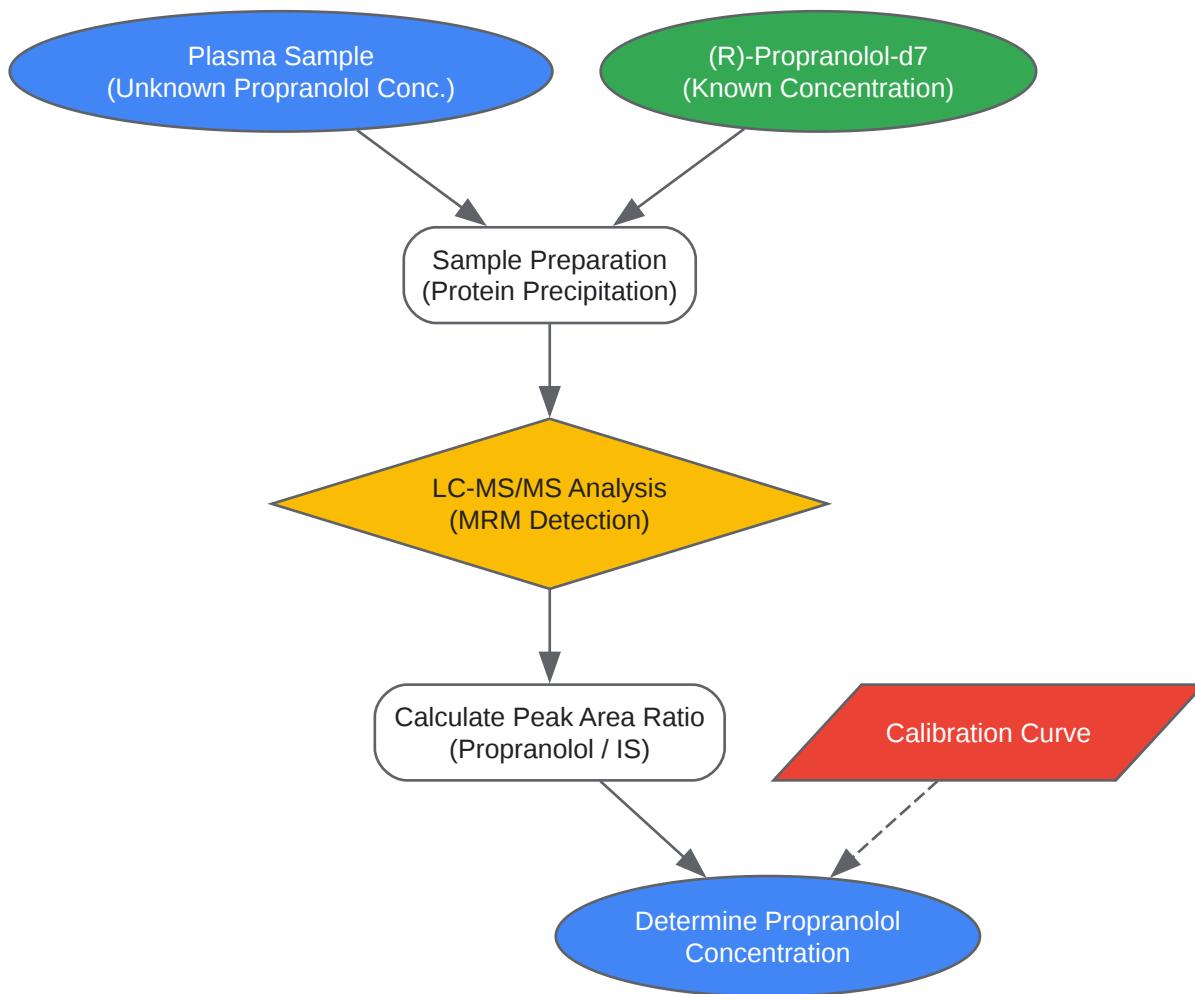


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Pharmacokinetic Study Workflow.

## Conceptual Diagram of the Analytical Process

This diagram outlines the logical flow of the analytical method for quantifying propranolol using an internal standard.



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Analytical Quantification Workflow.

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